

An In-depth Technical Guide on the Thermochemical Properties of 3-Benzylmorpholine

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Compound of Interest

Compound Name: **3-Benzylmorpholine**

Cat. No.: **B1274753**

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Disclaimer: Experimental thermochemical data for **3-benzylmorpholine** is not readily available in peer-reviewed literature. This guide provides a comprehensive overview of its known physical properties and offers insights into its potential thermochemical behavior through an analysis of the structurally related compounds, morpholine and benzylamine. Standard experimental protocols for determining thermochemical properties are also detailed.

Introduction to 3-Benzylmorpholine

3-Benzylmorpholine is a heterocyclic organic compound with the chemical formula $C_{11}H_{15}NO$. [1] It features a morpholine ring substituted with a benzyl group at the 3-position. This compound serves as a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1] Understanding its thermochemical properties is crucial for process development, safety assessments, and predicting its behavior in biological systems.

Table 1: General and Physical Properties of **3-Benzylmorpholine**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₅ NO	[1]
Appearance	Colorless liquid	[1]
Melting Point	-23°C to -18°C	[1]
Boiling Point	162°C to 164°C	[1]
Solubility	Soluble in many organic solvents (e.g., ethanol, ether, benzene)	[1]

Thermochemical Data of Structurally Related Compounds

Due to the absence of specific experimental thermochemical data for **3-benzylmorpholine**, the properties of its constituent moieties, morpholine and benzylamine, are presented below. These values, obtained from the NIST Chemistry WebBook and other sources, can provide a baseline for estimating the properties of **3-benzylmorpholine**.

Thermochemical Properties of Morpholine

Morpholine (C₄H₉NO) is a simple heterocyclic compound that forms the core of **3-benzylmorpholine**.

Table 2: Thermochemical Properties of Morpholine

Property	Value	Units	Method	Reference
Standard Molar Enthalpy of Formation (Liquid)	-185.7 ± 0.8	kJ/mol	Combustion Calorimetry	[2]
Standard Molar Enthalpy of Combustion (Liquid)	-2498.0 ± 0.8	kJ/mol	Combustion Calorimetry	[2]
Liquid Phase Heat Capacity (Cp)	164.8	J/mol·K		[2]
Enthalpy of Vaporization	45.3 ± 0.5	kJ/mol	DSC	[3]

Thermochemical Properties of Benzylamine

Benzylamine (C_7H_9N) represents the benzyl substituent attached to the morpholine ring.

Table 3: Thermochemical Properties of Benzylamine

Property	Value	Units	Method	Reference
Standard Molar Enthalpy of Formation (Gas)	87.8 ± 2.7	kJ/mol	Combustion Calorimetry	[4]
Standard Molar Enthalpy of Formation (Liquid)	34.2 ± 1.7	kJ/mol	Combustion Calorimetry	[4]
Standard Molar Enthalpy of Combustion (Liquid)	-4075.0 ± 1.7	kJ/mol	Combustion Calorimetry	[4]
Liquid Phase Heat Capacity (Cp)	207.18	J/mol·K		[4]

Experimental Protocols for Thermochemical Analysis

The following sections describe standard experimental methodologies for determining the key thermochemical properties of organic compounds like **3-benzylmorpholine**.

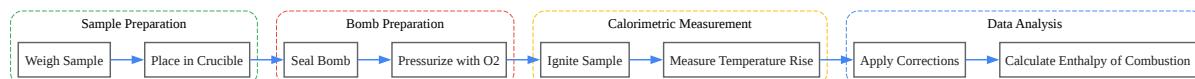
Combustion Calorimetry

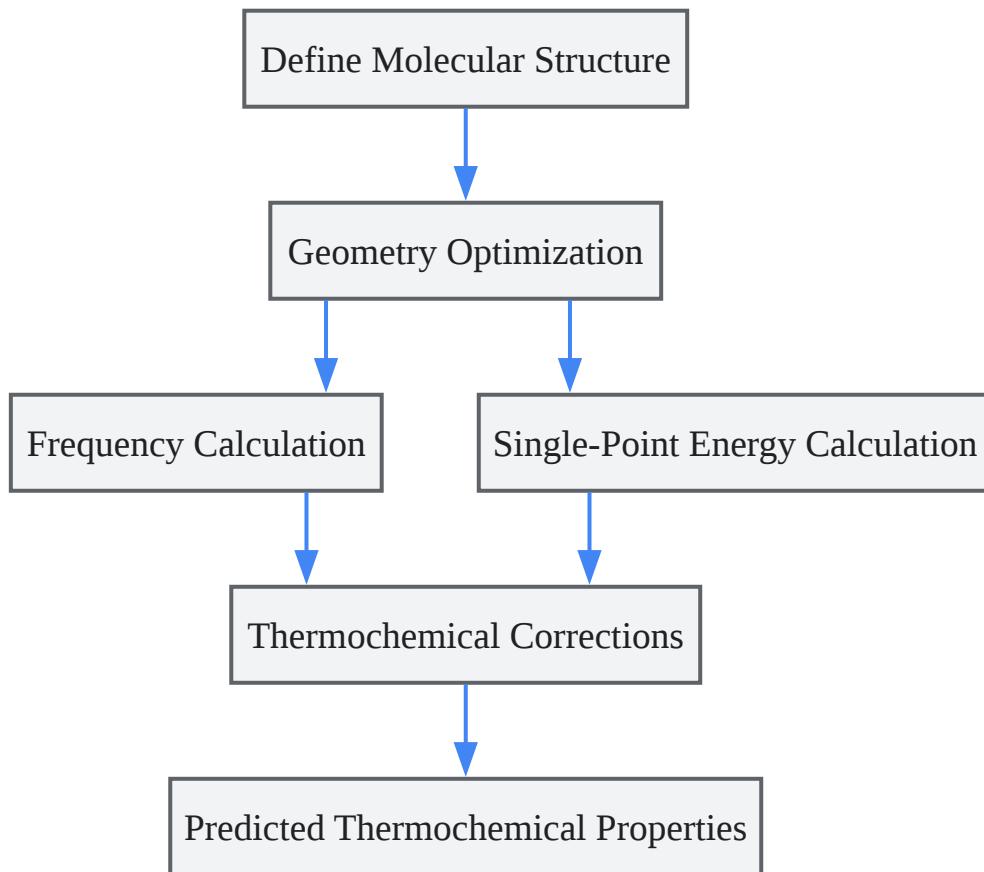
Combustion calorimetry is the primary technique for determining the enthalpy of combustion, from which the enthalpy of formation can be derived.

Methodology:

- Sample Preparation: A precisely weighed sample (typically 0.5-1.5 g) of the substance is placed in a crucible within a high-pressure vessel known as a "bomb."
- Pressurization: The bomb is filled with pure oxygen to a pressure of approximately 30 atm.

- Ignition: The sample is ignited by passing an electric current through a fuse wire in contact with the sample.
- Calorimetry: The bomb is submerged in a known mass of water in a calorimeter. The temperature change of the water is meticulously measured to determine the heat released during combustion.
- Correction Factors: Corrections are applied for the heat of combustion of the fuse wire and for the formation of nitric acid from any nitrogen present in the sample or residual air.
- Calculation: The enthalpy of combustion is calculated from the corrected temperature rise and the heat capacity of the calorimeter system.





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